

Introduction: The Significance of the Spiro- γ -lactam Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Azaspiro[4.4]nonan-1-one

CAS No.: 1004-51-9

Cat. No.: B1288749

[Get Quote](#)

2-Azaspiro[4.4]nonan-1-one is a heterocyclic organic compound featuring a five-membered cyclopentane ring and a five-membered pyrrolidin-2-one (γ -lactam) ring joined by a single, common quaternary carbon atom. This unique spirocyclic architecture imparts significant three-dimensionality and conformational rigidity, making it a "privileged scaffold" in medicinal chemistry. The constrained spatial arrangement of substituents on the spiro core can lead to enhanced binding affinity and selectivity for biological targets, a highly desirable trait in drug discovery.^[1] Spiro- γ -lactams are integral components of numerous natural products and synthetically derived bioactive molecules, exhibiting a wide array of biological activities.^{[2][3]} This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **2-Azaspiro[4.4]nonan-1-one**, tailored for researchers and professionals in chemical synthesis and drug development.

Molecular Structure and Physicochemical Properties

The fundamental structure of **2-Azaspiro[4.4]nonan-1-one** consists of a saturated carbocyclic ring fused spirocyclically to a lactam. This arrangement fixes the relative orientation of the two rings, influencing the molecule's overall shape and interaction with its environment.

Key Structural Identifiers:

- Molecular Formula: $C_8H_{13}NO$ [\[4\]](#)
- Molecular Weight: 139.19 g/mol [\[5\]](#)
- CAS Number: 1004-51-9[\[4\]](#)

The physicochemical properties of a molecule are critical determinants of its behavior in both chemical and biological systems, influencing factors such as solubility, permeability, and metabolic stability.

Property	Value	Source
Molecular Weight	139.19 g/mol	PubChem [5]
XLogP3	0.9	PubChem [5]
Hydrogen Bond Donor Count	1	PubChem [5]
Hydrogen Bond Acceptor Count	1	PubChem [5]
Rotatable Bond Count	0	PubChem [5]
Topological Polar Surface Area	29.1 Å ²	PubChem [5]
Formal Charge	0	PubChem [5]

The perpendicular arrangement of the two rings in spirocyclic systems can lead to a phenomenon known as spiroconjugation, an orbital interaction between the two ring systems.[\[6\]](#) While most pronounced in unsaturated systems, the stereoelectronic effects of this arrangement can influence the reactivity of the core structure.[\[6\]](#)

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and characterization of **2-Azaspiro[4.4]nonan-1-one**. The following are the expected characteristic signals:

Infrared (IR) Spectroscopy: The IR spectrum provides clear evidence of the key functional groups.

- N-H Stretch: A moderate to strong absorption band is expected in the region of 3200-3400 cm^{-1} , characteristic of the N-H bond in the lactam.
- C=O Stretch (Amide I band): A strong, sharp absorption band is a hallmark of the carbonyl group. For a five-membered γ -lactam, this peak typically appears at a relatively high frequency, around 1680-1700 cm^{-1} .^[7]
- C-H Stretch: Absorption bands for sp^3 C-H stretching will be observed just below 3000 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum would display complex multiplets for the methylene protons of the cyclopentane and pyrrolidinone rings. The N-H proton would appear as a broad singlet, the chemical shift of which is dependent on solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum is highly informative. Key expected signals include:
 - A peak for the carbonyl carbon (C=O) in the range of 175-180 ppm.
 - A signal for the quaternary spiro-carbon, which would be shifted downfield relative to other aliphatic carbons.
 - A series of peaks in the aliphatic region (20-60 ppm) corresponding to the methylene carbons of the two rings.

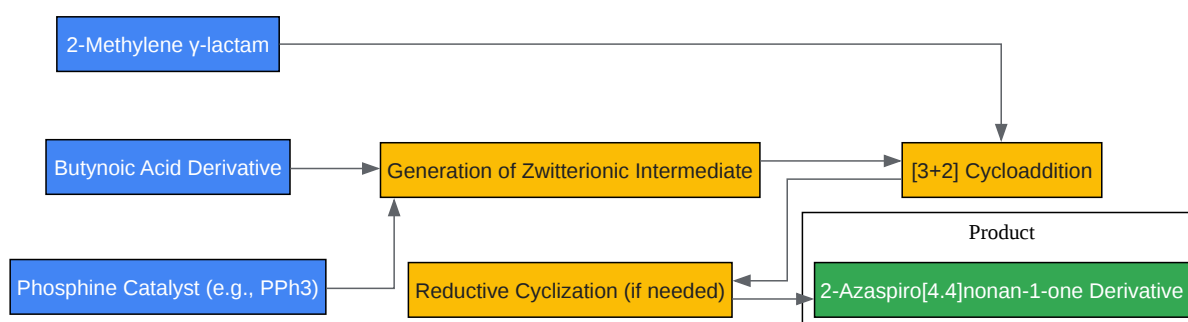
Mass Spectrometry (MS): In mass spectrometry, **2-Azaspiro[4.4]nonan-1-one** is expected to show a molecular ion peak (M^+) corresponding to its molecular weight ($m/z = 139.19$).

Synthesis of the 2-Azaspiro[4.4]nonan-1-one Core

The construction of the spiro- γ -lactam framework has been the subject of extensive research, leading to several elegant and efficient synthetic strategies.

Phosphine-Catalyzed [3+2] Cycloaddition

A powerful and modern approach involves the phosphine-catalyzed [3+2] cycloaddition. This method is noted for its high atom economy, mild reaction conditions, and operational simplicity. [8] The general mechanism proceeds through the formation of a zwitterionic intermediate generated from the nucleophilic addition of a phosphine to an electrophile. [8] This intermediate then reacts with a suitable partner to form the five-membered ring. A common pathway involves the reaction of 2-methylene γ -lactams with ylides derived from butynoic acid esters or amides. [9]



[Click to download full resolution via product page](#)

Caption: Phosphine-Catalyzed [3+2] Cycloaddition Workflow.

Domino Radical Bicyclization

Another effective strategy is the domino radical bicyclization, which is particularly useful for constructing complex polycyclic systems containing the azaspiro[4.4]nonane skeleton. [10][11] This process typically involves the formation of an alkoxyaminyl radical from a precursor like an O-benzyl oxime ether, which then undergoes a cascade of cyclization reactions. [11] The reaction can be initiated by radical initiators such as 2,2'-azobisisobutyronitrile (AIBN) or triethylborane (Et₃B) and is often promoted by a radical mediator like tributyltin hydride (Bu₃SnH). [11] This method has proven effective in synthesizing a range of 1-azaspiro[4.4]nonane derivatives. [11]

Experimental Protocol: Phosphine-Catalyzed Synthesis

The following is a representative protocol based on methodologies described for phosphine-catalyzed cycloadditions.[9]

Objective: To synthesize a **2-Azaspiro[4.4]nonan-1-one** derivative.

Materials:

- 2-Methylene- γ -lactam (1.0 equiv)
- Ethyl 2-butynoate (1.2 equiv)
- Triphenylphosphine (PPh_3) (0.2 equiv)
- Anhydrous Toluene
- Argon or Nitrogen atmosphere

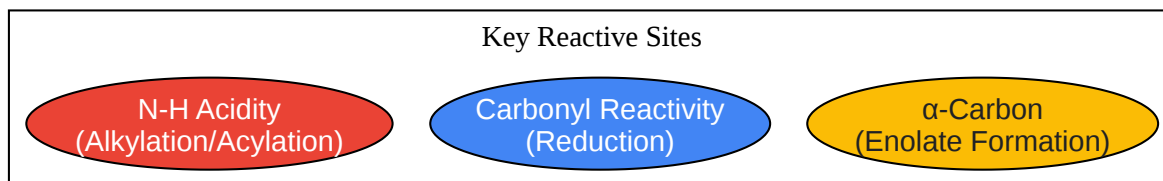
Procedure:

- To a flame-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (Argon), add the 2-methylene- γ -lactam and anhydrous toluene.
- Add ethyl 2-butynoate to the solution.
- Add triphenylphosphine to the reaction mixture.
- Stir the mixture at room temperature (or heat as required, e.g., 60-80 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- Purify the crude residue by column chromatography on silica gel, eluting with a suitable solvent system (e.g., hexane/ethyl acetate gradient) to afford the desired spirocyclic product.
- Characterize the purified product using NMR, IR, and MS to confirm its structure and purity.

Causality: The phosphine catalyst is crucial as it initiates the reaction by attacking the electron-deficient alkyne (the butynoate), generating a reactive zwitterion. This intermediate is the key species that undergoes the [3+2] cycloaddition with the methylene lactam. Anhydrous conditions are used to prevent unwanted side reactions with water.

Chemical Reactivity

The chemical behavior of **2-Azaspiro[4.4]nonan-1-one** is dictated by the functional groups present, primarily the γ -lactam moiety.



[Click to download full resolution via product page](#)

Caption: Primary sites of chemical reactivity.

- **N-H Acidity and N-Functionalization:** The proton on the nitrogen atom is weakly acidic and can be removed by a suitable base. The resulting anion can then be alkylated or acylated, providing a straightforward method for introducing a wide variety of substituents at the N-2 position. This is a common strategy for building molecular diversity.
- **Carbonyl Reduction:** The lactam carbonyl can be reduced using strong reducing agents like lithium aluminum hydride (LiAlH_4) to yield the corresponding secondary amine, 2-azaspiro[4.4]nonane.^[12]
- **α -Carbon Reactivity:** The methylene group adjacent to the carbonyl (C-3) can be deprotonated under strong basic conditions to form an enolate, which can participate in various alkylation and condensation reactions.

- Ring-Opening: Under harsh acidic or basic conditions, the lactam ring can undergo hydrolysis to yield the corresponding γ -amino acid, 1-(aminomethyl)cyclopentaneacetic acid.

Applications in Drug Discovery and Natural Product Synthesis

The rigid, three-dimensional nature of the 2-azaspiro[4.4]nonane core makes it an attractive scaffold for presenting pharmacophoric elements in a well-defined spatial orientation.

- Enzyme Inhibitors: Derivatives of the azaspiro[4.4]nonane system have been investigated as angiotensin-converting enzyme (ACE) inhibitors, with compounds like Spirapril containing a related core structure.[\[13\]](#)
- Natural Product Synthesis: The azaspiro[4.an]nonane skeleton is a key structural feature in several bioactive natural products, such as the Cephalotaxus alkaloids, which have shown promising antitumor activity.[\[11\]](#)[\[14\]](#) Synthetic routes to **2-azaspiro[4.4]nonan-1-one** and its derivatives are therefore critical for the total synthesis of these complex molecules. For instance, a phosphine-catalyzed cycloaddition strategy was employed in the asymmetric total synthesis of (-)-debromoflustramine B.[\[8\]](#)
- CNS Agents: The conformational constraint of spirocycles is beneficial for designing ligands for central nervous system (CNS) targets, where precise geometry is often required for receptor binding.

Safety and Handling

According to aggregated GHS data, compounds with the 2-azaspiro[4.4]nonan-3-one structure (an isomer) are classified with the following hazards:

- Harmful if swallowed (H302)[\[5\]](#)
- Causes skin irritation (H315)[\[5\]](#)
- Causes serious eye irritation (H319)[\[5\]](#)
- May cause respiratory irritation (H335)[\[5\]](#)

Standard laboratory safety precautions should be followed when handling **2-Azaspiro[4.4]nonan-1-one** and its derivatives. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat, and working in a well-ventilated fume hood.

Conclusion

2-Azaspiro[4.4]nonan-1-one is more than a simple heterocyclic compound; it is a versatile and powerful building block in modern organic synthesis and medicinal chemistry. Its rigid spirocyclic framework offers a unique platform for the design of novel therapeutics with improved potency and selectivity. The development of efficient synthetic methodologies, such as phosphine-catalyzed cycloadditions and radical cyclizations, has made this scaffold readily accessible, paving the way for its broader application in the synthesis of complex natural products and the exploration of new chemical space for drug discovery. A thorough understanding of its chemical properties, reactivity, and synthesis is therefore indispensable for researchers aiming to leverage the unique advantages of this privileged structure.

References

- Yong, S. R., Williams, M. C., Pyne, S. G., Ung, A. T., Skelton, B. W., White, A. H., & Turner, P. (2005). Synthesis of **2-Azaspiro[4.4]nonan-1-ones** via Phosphine-Catalyzed [3+2]-Cycloadditions. *Tetrahedron*, 61(34), 8120-8129. [[Link](#)][8][9]
- Yong, S., Baird, M., Pyne, S., Ung, A., Skelton, B. W., White, A. H., & Turner, P. (2005). Synthesis of **2-azaspiro[4.4]nonan-1-ones** via phosphine-catalysed [3+2]-cycloadditions. *Tetrahedron*, 61, 8120-8129. [[Link](#)][9]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 418904, 2-Azaspiro(4.4)nonane. PubChem. [[Link](#)][12]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 637594, 2-Azaspiro[4.4]nonan-3-one. PubChem. [[Link](#)][5]
- Guerrero-Cacedo, A., Soto, D., Osorio, D. A., & Jaramillo-Gomez, L.-M. (2019). Synthesis of Azaspiro[4.4]nonanes as Key Structures of Several Bioactive Natural Products. ResearchGate. [[Link](#)][10]

- Pharmaffiliates. (n.d.). **2-azaspiro[4.4]nonan-1-one**. [[Link](#)][4]
- Dolgikh, A. V., & Chupakhin, O. N. (2022). Synthetic Routes to Approved Drugs Containing a Spirocycle. *Molecules*, 27(19), 6599. [[Link](#)][13]
- Guerrero-Caicedo, A., Soto, D., Osorio, D. A., & Jaramillo-Gomez, L. M. (2019). Synthesis of 1-Azaspiro[4.4]nonane Derivatives Enabled by Domino Radical Bicyclization Involving Formation and Capture of Alkoxyaminy radicals. *ACS Omega*, 4(25), 21016-21026. [[Link](#)][11]
- ResearchGate. (2008). Enantioselective Synthesis of (R)-1-Azaspiro[4.4]nonane-2,6-dione Ethylene Ketal, Key Chiral Intermediate in the Elaboration of (-)-Cephalotaxine. [[Link](#)][14]
- Alves, A. J. S., Nogueira, N., Soares, M., & Pinho e Melo, T. M. V. D. (2020). Strategies and methodologies for the construction of spiro-γ-lactams: an update. *Organic Chemistry Frontiers*, 7(19), 2935-2975. [[Link](#)][2]
- Ron, E. (2015). How is spiro[4.4]nonatetraene antiaromatic. *Chemistry Stack Exchange*. [[Link](#)][6]
- LibreTexts. (2020). 4.4: Infrared spectroscopy. [[Link](#)][7]
- Semantic Scholar. (n.d.). Biologically active γ-lactams: synthesis and natural sources. [[Link](#)][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](#)]
- 2. Strategies and methodologies for the construction of spiro-γ-lactams: an update - *Organic Chemistry Frontiers* (RSC Publishing) [pubs.rsc.org]
- 3. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](#)]

- [4. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [5. 2-Azaspiro\[4.4\]nonan-3-one | C₈H₁₃NO | CID 637594 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [7. chem.libretexts.org \[chem.libretexts.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. ro.uow.edu.au \[ro.uow.edu.au\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- [12. 2-Azaspiro\(4.4\)nonane | C₈H₁₅N | CID 418904 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Introduction: The Significance of the Spiro-γ-lactam Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1288749/docs#introduction-the-significance-of-the-spiro-lactam-scaffold\]](https://www.benchchem.com/product/b1288749/docs#introduction-the-significance-of-the-spiro-lactam-scaffold)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)